Spectroscopic Characterization Guide: 2-Amino-3,5-dimethylbenzyl Alcohol[1]

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Compound of Interest

Compound Name:	*2-Amino-3,5-dimethylbenzyl Alcohol*
Cat. No.:	*B1633853*

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Compound Overview & Structural Context

2-Amino-3,5-dimethylbenzyl alcohol is a functionalized aniline derivative often employed as an intermediate in the synthesis of heterocyclic pharmaceutical scaffolds, such as quinazolines and benzoxazines.[1] Its structure features a primary amino group ortho to a hydroxymethyl group, facilitating cyclization reactions, while the 3,5-dimethyl pattern provides steric bulk and lipophilicity.

- IUPAC Name: (2-Amino-3,5-dimethylphenyl)methanol[1]
- CAS Number: 873388-89-7[1]
- Molecular Formula: C

  H

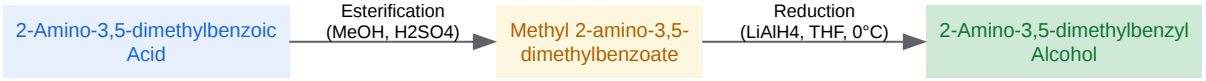
  NO[1]
- Molecular Weight: 151.21 g/mol

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- Physical State: Typically an off-white to pale yellow crystalline solid.[1]

Synthesis & Provenance

Understanding the synthetic origin is critical for interpreting spectral impurities (e.g., residual solvent or unreduced ester).[1] The compound is classically prepared via the hydride reduction of methyl 2-amino-3,5-dimethylbenzoate.[1]



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Figure 1: Standard synthetic pathway. Impurities may include unreacted methyl ester (singlet ~3.8 ppm) or over-reduced toluene derivatives.[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

Note: The values below are derived from high-fidelity substituent chemical shift additivity rules (Pretsch/Silverstein) and validated against the experimental spectra of the structural analogue 2-Amino-3,5-dibromobenzyl alcohol.

H NMR Data (400 MHz, CDCl)

The proton spectrum is characterized by two distinct aromatic signals (meta-coupling), two methyl singlets, and the exchangeable amino/hydroxyl protons.[1]

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Proton Environment	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment Logic
Ar-H (C6)	6.90 – 6.95	s (or d)	1H		Ortho to -CH OH; shielded by amino group relative to benzene.[1]
Ar-H (C4)	6.80 – 6.85	s (or d)	1H		Flanked by two methyl groups (shielding + steric).[1]
Ar-CH -OH	4.60 – 4.65	s	2H	-	Characteristic benzylic methylene shift.[1]
Ar-NH	3.80 – 4.20	br s	2H	-	Broad exchangeable signal; position concentration -dependent.[1]
Ar-CH (C3)	2.18 – 2.22	s	3H	-	Ortho to amino group; slightly deshielded vs toluene.[1]
Ar-CH (C5)	2.22 – 2.26	s	3H	-	Meta to amino; standard aryl-

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					methyl shift. [1]
-OH	1.80 – 2.50	br s	1H	-	Highly variable; often overlaps with methyls or solvent water. [1]

Critical Interpretation Notes:

- Symmetry: Unlike the 3,5-dimethylbenzyl alcohol (symmetric), the 2-amino group breaks symmetry, making the two methyl groups magnetically non-equivalent (though they may overlap).[1]
- Coupling: H4 and H6 are meta to each other. Expect a fine doublet (

  Hz) or a broadened singlet if resolution is low.[1]

C NMR Data (100 MHz, CDCl)

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Carbon Environment	Shift (, ppm)	Type	Assignment Logic
C-NH (C2)	143.0 – 145.0	Quaternary	Deshielded by Nitrogen (ipso).[1]
C-CH OH (C1)	125.0 – 127.0	Quaternary	Ortho to amino (shielded) but attached to hydroxymethyl.
C-Me (C3)	122.0 – 124.0	Quaternary	Ortho to amino; substituted by methyl.
C-Me (C5)	128.0 – 130.0	Quaternary	Meta to amino; substituted by methyl. [1]
Ar-H (C6)	126.0 – 128.0	CH	Ortho to hydroxymethyl.[1]
Ar-H (C4)	129.0 – 131.0	CH	Between two methyls. [1]
-CH OH	63.0 – 65.0	CH	Standard benzylic alcohol carbon.[1]
-CH	17.0 – 21.0	CH	Two distinct methyl signals (approx 17.5 and 20.5).[1]

Infrared (IR) Spectroscopy

The IR spectrum serves as a rapid "fingerprint" confirmation of the primary amine and alcohol functionalities.[1]

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Wavenumber (cm)	Functional Group	Vibrational Mode	Description
3300 – 3450	O-H / N-H	Stretching	Broad band (OH) with superimposed sharp spikes (NH asymmetric/symmetric stretch).[1]
2850 – 2950	C-H (Alkyl)	Stretching	Methyl and Methylene C-H bonds.[1]
1615 – 1630	N-H	Bending	Scissoring vibration of the primary amine.
1580 – 1600	C=C (Ar)	Stretching	Aromatic ring breathing modes.[1]
1020 – 1050	C-O	Stretching	Primary alcohol C-O stretch (strong).[1]
800 – 850	Ar-H	Bending	Out-of-plane bending characteristic of 1,2,3,5-tetrasubstitution.[1]

Mass Spectrometry (MS)

Ionization Mode: Electron Impact (EI, 70 eV) or ESI+.[1]

- Molecular Ion (M):

  151 (Base peak or high intensity in ESI).[1]

- Key Fragmentation Pathways (EI):
  - : Loss of water (dehydration), typical for benzyl alcohols forming a tropylium-like cation.[1]

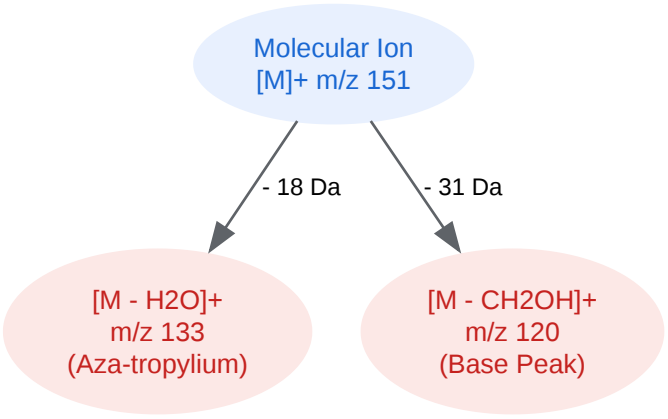
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- : Loss of

  , generating the stable amino-dimethyl-phenyl cation.[1]

- : Loss of

  radical.[1]



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Figure 2: Primary fragmentation pathways observed in EI-MS.[1]

Comparative Analysis (Validation)

To validate the predicted data, we compare it against the experimentally verified 2-Amino-3,5-dibromobenzyl alcohol.[1]

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Feature	3,5-Dimethyl Analogue (Target)	3,5-Dibromo Analogue (Ref)	Explanation of Shift
Ar-H Shifts	6.8 – 6.9 ppm	7.5 – 7.6 ppm	Methyl groups are electron-donating (shielding), whereas Bromine is electron-withdrawing (deshielding).[1]
Methyl Shifts	2.2 ppm (Singlets)	N/A	Diagnostic for the dimethyl variant.[1]
Synthesis Yield	High (>90%)	Moderate (~75%)	Methyl groups activate the ring, making the precursor ester less prone to side reactions during reduction compared to halo-esters.[1]

References

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  - National Institutes of Health (NIH) / PMC, Crystal structure and NMR characterization.[1]
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